

water solubility of Azido-PEG4-TFP ester

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Compound Focus: Azido-PEG4-TFP ester

CAS No.: 1807505-33-4

Cat. No.: S3398877

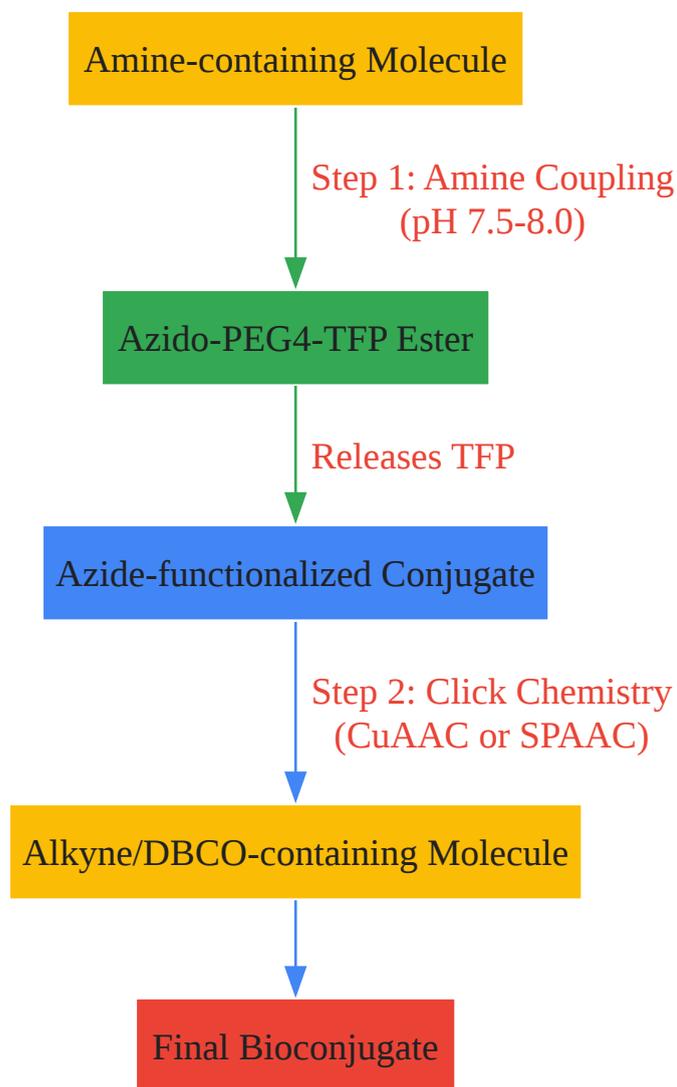
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Molecular Basis of Water Solubility

The structure of **Azido-PEG4-TFP ester** consists of two key functional groups connected by a spacer, each playing a distinct role in its behavior.

Structural Component	Chemical Function	Role in Solubility & Reactivity
Azide Group (N₃)	Participates in "click chemistry" (e.g., CuAAC, SPAAC) with alkynes [1] [2]	Does not significantly impact solubility.
TFP Ester	Reacts with primary and secondary amines to form stable amide bonds [1] [3]	The tetrafluorophenyl ring is hydrophobic and can reduce water solubility [3].
dPEG4 Spacer	Short, discrete polyethylene glycol chain (16 atoms) [1]	Imparts water solubility and increases the hydrodynamic volume of the final conjugate [1] [2].

The following diagram illustrates the conjugation workflow for **Azido-PEG4-TFP ester**, which typically involves an initial amine-coupling step followed by a click chemistry reaction.



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TFP Ester vs. NHS Ester

While both TFP and NHS esters react with amines, TFP esters offer distinct advantages for conjugation experiments, as summarized below.

Property	TFP Ester	NHS Ester
Hydrolytic Stability	More stable in aqueous solution [1] [3]	Less stable, higher hydrolysis rate [1] [3]

Property	TFP Ester	NHS Ester
Optimal Reaction pH	7.5 - 8.0 [1]	7.0 - 7.5 [1]
Reactivity with Amines	Higher reactivity in its optimal pH range [1]	Moderate reactivity [1]
Impact of PEG Spacer	The PEG spacer is crucial to mitigate the hydrophobic nature of the TFP group [3].	NHS esters are generally more hydrophilic, leading to better initial water solubility [3].

Handling and Storage Recommendations

- **Solubility for Stock Solutions:** **Azido-PEG4-TFP ester** is soluble in various organic solvents, including **DMSO, THF, Acetonitrile, Methanol, and Methylene Chloride** [1]. Prepare stock solutions with dry solvent and freeze when not in use [1].
- **Storage:** Store the product at **-20°C** in a sealed container. The compound is hygroscopic (absorbs moisture from the air), so it is crucial to limit its exposure to air and moisture to maintain stability. Always allow the vial to come to room temperature before opening to prevent condensation [1].

Practical Conjugation Protocol

- **Initial Conjugation (Amine Coupling)**
 - **Prepare Reaction Mixture:** Dissolve the amine-containing molecule (e.g., a protein) in a buffer at **pH 7.5 to 8.0**, such as phosphate or borate buffer. A higher pH can be used to target surface lysines [1] [2].
 - **Add Reagent:** Add **Azido-PEG4-TFP ester** from a fresh stock solution in a water-miscible solvent like dry DMSO or acetonitrile. The PEG spacer will help keep the reagent dispersed in the aqueous solution.
 - **React:** Allow the reaction to proceed for a suitable time (e.g., 30-60 minutes) at room temperature or 4°C.
- **Purification:** Purify the intermediate (the azide-functionalized molecule) using gel filtration or dialysis to remove unreacted crosslinker and hydrolysis byproducts.
- **Click Conjugation (Azide Reaction)**
 - **CuAAC:** Mix the azide-functionalized molecule with an alkyne-containing molecule in the presence of a copper(I) catalyst (e.g., from copper(II) sulfate with a reducing agent like sodium

ascorbate) [2].

- **SPAAC (Copper-Free)**: For sensitive biological systems, mix the azide-functionalized molecule with a strained alkyne-containing molecule like DBCO. This reaction is spontaneous and does not require a catalyst [1] [2].

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References

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2. Buy Azido-PEG4-TFP ester | 1807505-33-4 [smolecule.com]
3. PEG TFP Ester [precisepeg.com]

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